

# 5-Oxooctanoic acid solubility and stability data

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## Compound of Interest

Compound Name: 5-Oxooctanoic acid

Cat. No.: B1296286

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An In-depth Technical Guide to the Solubility and Stability of **5-Oxooctanoic Acid**

## Introduction

**5-Oxooctanoic acid** is a keto acid that is of interest to researchers in various fields, including organic synthesis and drug discovery, due to its potential as a building block or a biologically active molecule. A thorough understanding of its physicochemical properties, particularly solubility and stability, is crucial for its effective use in experimental and developmental settings. This guide provides an overview of the available data on the solubility and stability of **5-Oxooctanoic acid** and details the standard experimental protocols for determining these critical parameters.

## Physicochemical Properties of 5-Oxooctanoic Acid

A summary of the basic physicochemical properties of **5-Oxooctanoic acid** is presented below.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub>	
Molecular Weight	156.18 g/mol	
Appearance	White to off-white solid	
Melting Point	68-70 °C	

## Solubility Profile

Precise quantitative solubility data for **5-Oxoctanoic acid** in a wide range of solvents is not extensively documented in publicly available literature. However, based on its chemical structure, which includes a carboxylic acid group and a ketone functional group, a general solubility profile can be inferred. The molecule possesses both polar (carboxylic acid, ketone) and non-polar (alkyl chain) regions, suggesting it will exhibit solubility in a variety of solvents.

## General Solubility

Solvent Class	Predicted Solubility	Rationale
Polar Protic Solvents (e.g., Water, Methanol, Ethanol)	Soluble	The carboxylic acid group can form hydrogen bonds with protic solvents.
Polar Aprotic Solvents (e.g., DMSO, DMF, Acetonitrile)	Soluble	The polar functional groups can interact with the dipoles of aprotic solvents.
Non-Polar Solvents (e.g., Hexane, Toluene)	Limited Solubility	The non-polar alkyl chain may allow for some interaction, but the polar functional groups will limit overall solubility.

## Experimental Protocol for Solubility Determination (Shake-Flask Method)

A standard and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.

Objective: To determine the saturation concentration of **5-Oxoctanoic acid** in a specific solvent at a controlled temperature.

Materials:

- **5-Oxoctanoic acid**
- Selected solvent(s) of interest
- Thermostatically controlled shaker or incubator

- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical technique (e.g., GC-MS, NMR)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or PVDF)

Procedure:

- Add an excess amount of **5-Oxooctanoic acid** to a known volume of the solvent in a sealed container. The excess solid should be clearly visible.
- Place the container in a thermostatically controlled shaker set to a specific temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After the incubation period, allow the suspension to settle.
- Carefully withdraw an aliquot of the supernatant and filter it using a syringe filter to remove any undissolved solid.
- Dilute the filtered solution with a known volume of an appropriate solvent.
- Analyze the concentration of **5-Oxooctanoic acid** in the diluted sample using a validated analytical method (e.g., HPLC).
- Calculate the original concentration in the saturated solution to determine the solubility.

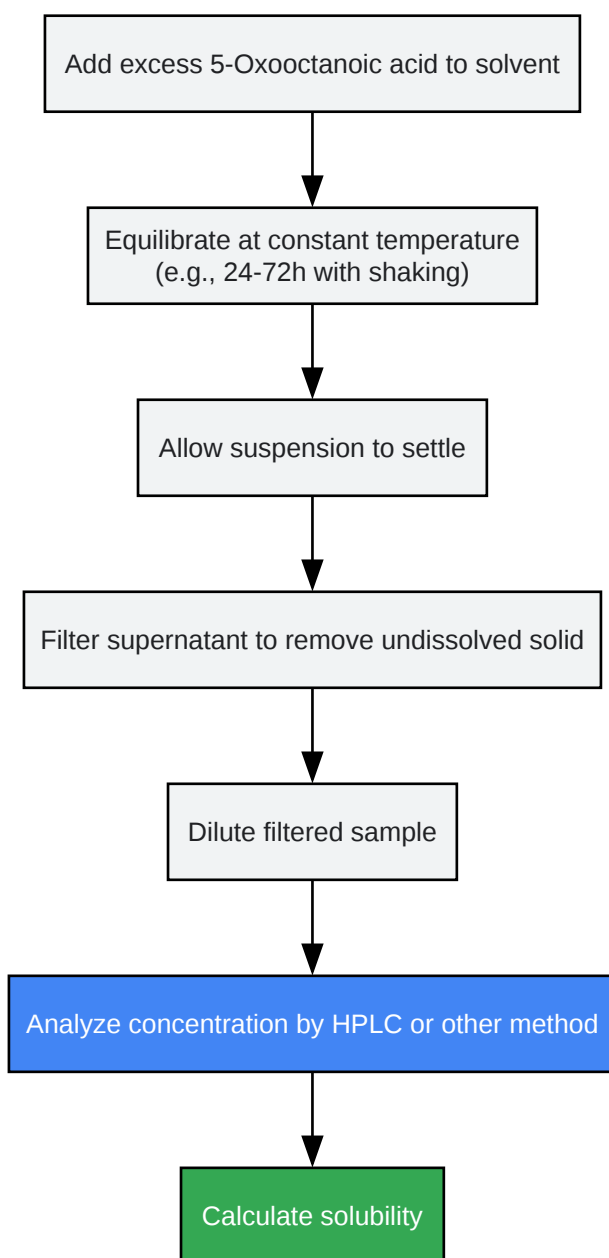


Figure 1: Shake-Flask Solubility Determination Workflow

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Caption: Figure 1: Workflow for determining solubility using the shake-flask method.

## Stability Profile

The stability of **5-Oxo-octanoic acid** is a critical parameter for its storage, handling, and application. Degradation can occur through various mechanisms, including hydrolysis, oxidation, and thermal decomposition.

## Potential Degradation Pathways

While specific degradation studies on **5-Oxooctanoic acid** are not widely reported, potential pathways can be inferred from its structure. The carboxylic acid and ketone functionalities are the most likely sites for chemical reactions leading to degradation.

## Experimental Protocol for Stability Assessment (Forced Degradation Study)

Forced degradation studies are essential to identify potential degradation products and pathways and to develop stability-indicating analytical methods.

Objective: To evaluate the stability of **5-Oxooctanoic acid** under various stress conditions.

Materials:

- **5-Oxooctanoic acid**
- Aqueous buffer solutions at different pH values (e.g., pH 2, 7, 9)
- Hydrogen peroxide solution (for oxidative stress)
- Temperature- and humidity-controlled chambers
- Photostability chamber
- HPLC system with a photodiode array (PDA) detector or a mass spectrometer (MS) detector

Procedure:

- Preparation of Samples: Prepare solutions of **5-Oxooctanoic acid** in appropriate solvents (e.g., water, methanol).
- Stress Conditions:
  - Hydrolytic Stability: Incubate the solutions at different pH values (acidic, neutral, basic) at elevated temperatures (e.g., 60 °C).

- Oxidative Stability: Treat the solution with an oxidizing agent, such as hydrogen peroxide, at room temperature.
- Thermal Stability: Expose the solid compound and solutions to high temperatures (e.g., 60 °C, 80 °C).
- Photostability: Expose the solid compound and solutions to light according to ICH Q1B guidelines.
- Time Points: Collect samples at various time points (e.g., 0, 2, 4, 8, 24 hours, and longer for long-term stability).
- Analysis: Analyze the samples using a stability-indicating HPLC method. This method should be able to separate the parent compound from any degradation products.
- Data Evaluation:
  - Quantify the amount of **5-Oxo-octanoic acid** remaining at each time point.
  - Identify and, if possible, characterize any major degradation products using techniques like LC-MS.
  - Determine the degradation kinetics (e.g., zero-order, first-order).

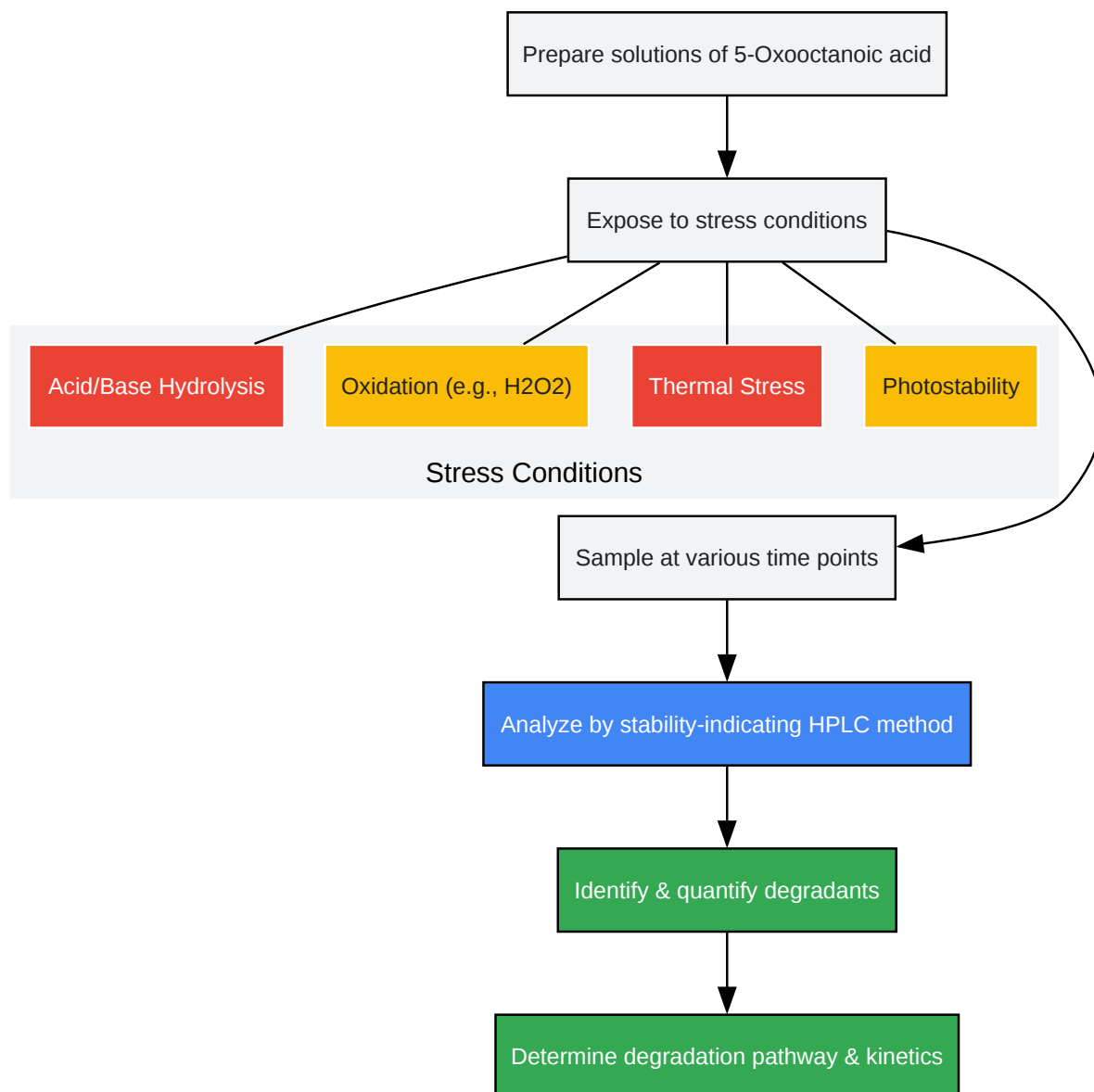


Figure 2: Forced Degradation Study Workflow

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Caption: Figure 2: Workflow for conducting a forced degradation study.

## Summary and Recommendations

The successful application of **5-Oxoctanoic acid** in research and development is contingent upon a clear understanding of its solubility and stability. While comprehensive data for this specific molecule is not readily available in the public domain, this guide provides the

necessary framework for researchers to determine these critical parameters. It is recommended that solubility is assessed in a range of relevant solvents using the shake-flask method. Furthermore, a forced degradation study is advised to elucidate potential degradation pathways and to establish appropriate storage and handling conditions. The development of a stability-indicating analytical method is a prerequisite for accurate stability assessment. By following these established protocols, researchers can generate the reliable data needed to advance their work with **5-Oxoctanoic acid**.

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